

Spectroscopic Analysis of Polyquaternium-16: A Technical Guide

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Compound of Interest

Compound Name: *Luviquat FC 550*

CAS No.: *95144-24-4*

Cat. No.: *B3334584*

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Introduction

Polyquaternium-16 is a cationic copolymer comprised of vinylpyrrolidone and quaternized vinylimidazole monomers.^{[1][2][3]} Its cationic nature allows it to form a film on negatively charged surfaces, making it a common ingredient in cosmetics, particularly in hair care products where it functions as a conditioning agent, antistatic agent, and film former.^{[4][5][6]} In the pharmaceutical and drug development sectors, the unique properties of Polyquaternium-16 and similar cationic polymers are of interest for various applications, including drug delivery systems and as excipients in formulations.

This technical guide provides an in-depth overview of the spectroscopic techniques used to characterize Polyquaternium-16. It details experimental protocols for Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Ultraviolet-Visible (UV-Vis) spectroscopy. Representative data is presented in structured tables to facilitate understanding of the expected spectral characteristics. Additionally, this guide includes workflow diagrams to visually represent the analytical processes.

Chemical Structure

The chemical structure of Polyquaternium-16 is a copolymer of methylvinylimidazolium chloride and vinylpyrrolidone.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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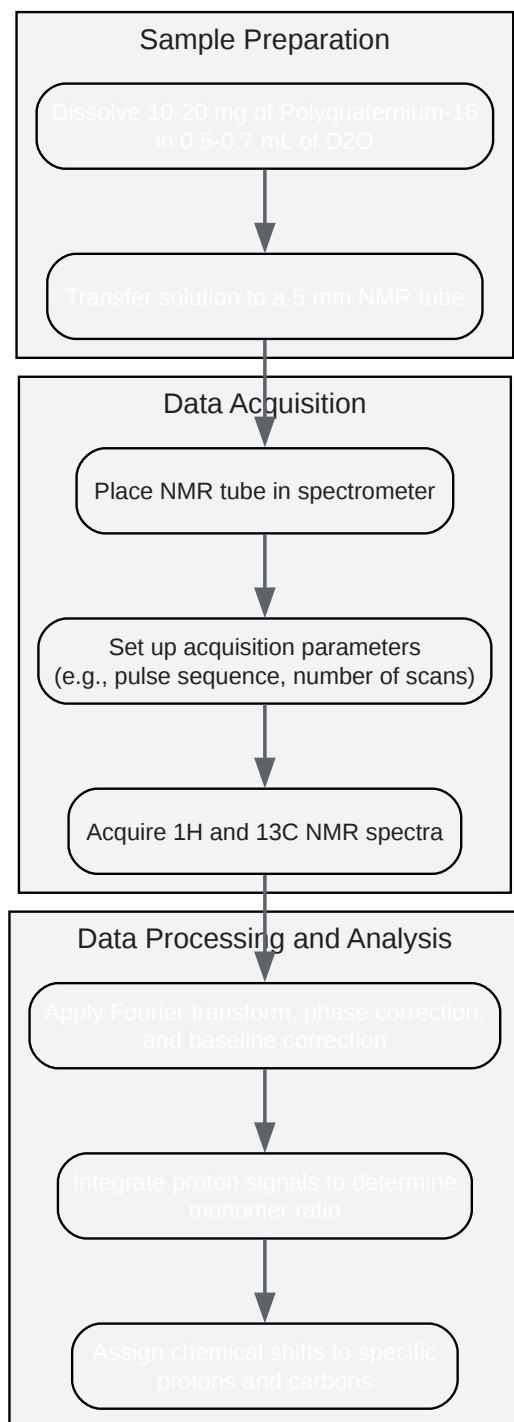


Figure 2. Workflow for NMR analysis of Polyquaterrium-16.

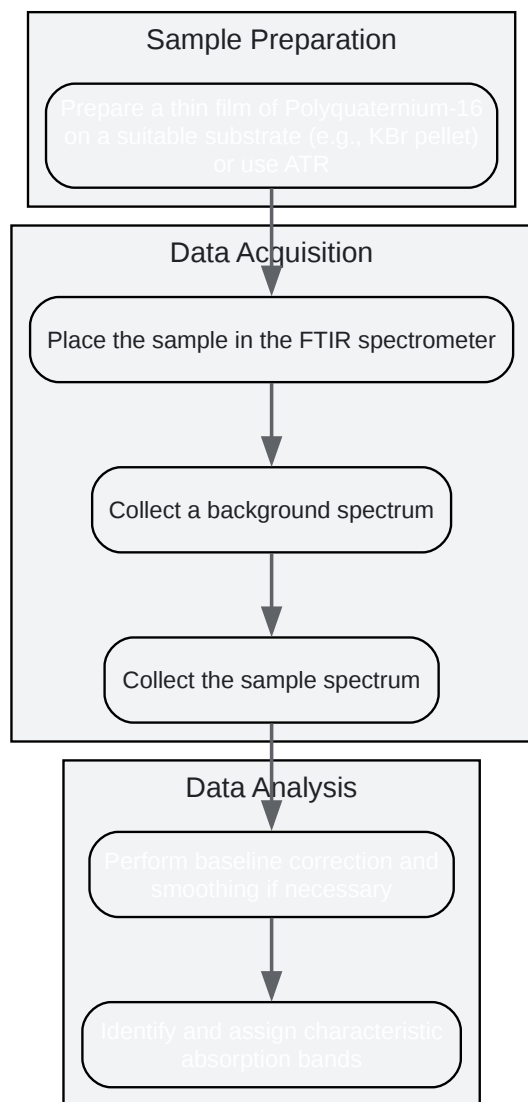


Figure 3. Workflow for FTIR analysis of Polyquaternium-16.

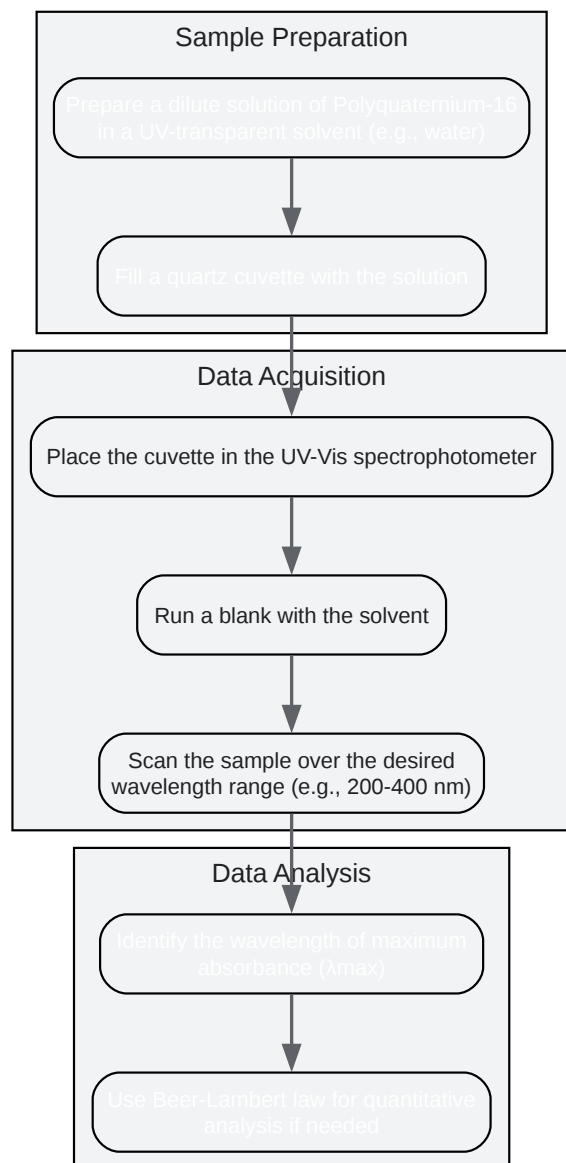


Figure 4. Workflow for UV-Vis analysis of Polyquaternium-16.

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